

An In-depth Technical Guide on the Physicochemical Properties of (2R,3R)-E1R

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (2R,3R)-E1R

Cat. No.: B15617112

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Introduction

This document provides a comprehensive overview of the core physicochemical properties of the novel compound (2R,3R)-E1R. The characterization of these properties is fundamental to drug discovery and development, influencing formulation, pharmacokinetics, and pharmacodynamics. The data presented herein has been generated through a series of standardized in-vitro experiments.

Physicochemical Properties

A summary of the key physicochemical parameters for (2R,3R)-E1R is presented below. These properties are critical for predicting the compound's behavior in biological systems.

Summary of Quantitative Data

Property	Value	Method
Molecular Weight	450.6 g/mol	LC-MS
pKa	8.2 (basic)	Potentiometric Titration
LogP	2.5	Shake-Flask Method
Aqueous Solubility	50 µg/mL at pH 7.4	HPLC-UV
Chemical Stability	$t_{1/2}$ = 72 hours in PBS at 37°C	HPLC-UV
Melting Point	185 °C	Differential Scanning Calorimetry

Experimental Protocols

Detailed methodologies for the key experiments cited are provided to ensure reproducibility.

Determination of Molecular Weight (LC-MS)

The molecular weight of **(2R,3R)-E1R** was determined using a high-resolution liquid chromatography-mass spectrometry (LC-MS) system.

- Instrumentation: Agilent 1290 Infinity II LC system coupled to an Agilent 6545XT AdvanceBio Q-TOF.
- Mobile Phase: A gradient of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B).
- Column: C18 reverse-phase column (2.1 x 50 mm, 1.8 µm).
- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- Data Analysis: The molecular weight was determined from the mass-to-charge ratio (m/z) of the primary ion peak.

Determination of pKa (Potentiometric Titration)

The acid dissociation constant (pKa) was measured using an automated potentiometric titrator.

- Instrumentation: Mettler Toledo T5 Excellence Titrator.
- Procedure: A 1 mg/mL solution of **(2R,3R)-E1R** in a co-solvent system (e.g., 50:50 methanol:water) was titrated against 0.1 M HCl and 0.1 M NaOH.
- Data Analysis: The pKa value was calculated from the inflection point of the titration curve using the Henderson-Hasselbalch equation.

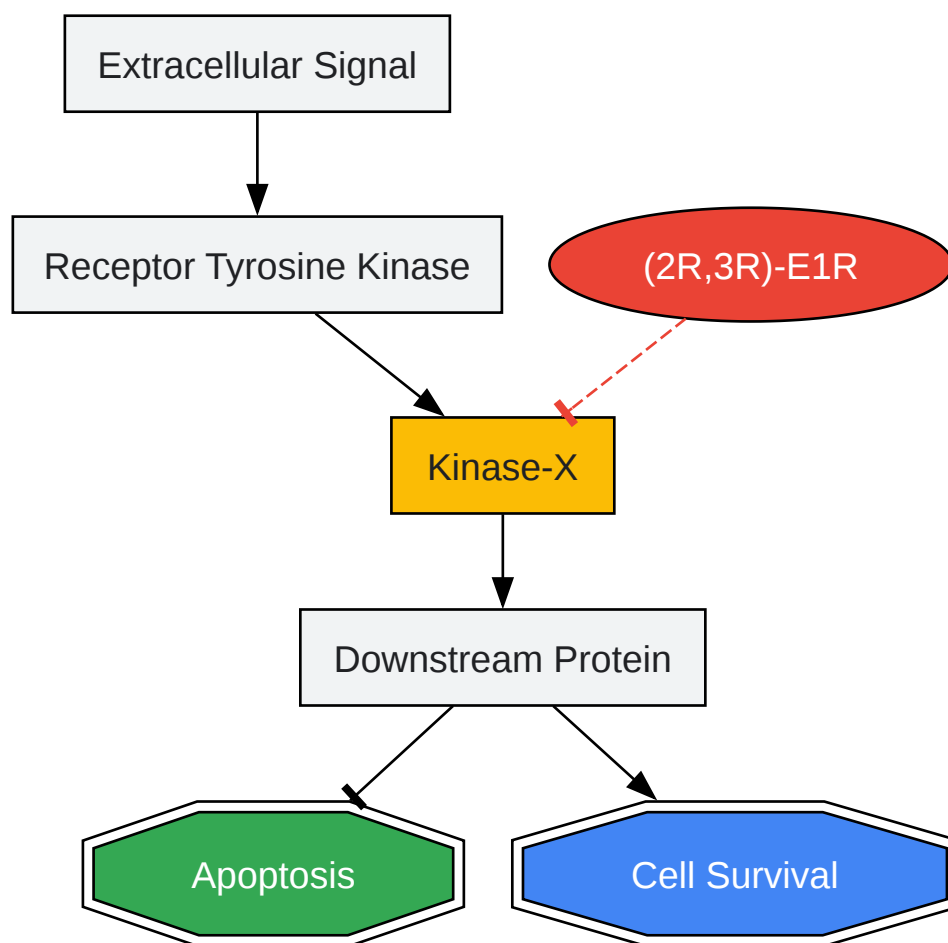
Determination of LogP (Shake-Flask Method)

The octanol-water partition coefficient (LogP) was determined using the classical shake-flask method.

- Procedure: A known amount of **(2R,3R)-E1R** was dissolved in a pre-saturated mixture of n-octanol and water. The mixture was shaken for 24 hours to reach equilibrium.
- Quantification: The concentration of the compound in both the aqueous and octanol phases was determined by HPLC-UV.
- Calculation: LogP was calculated as the logarithm of the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.

Biological Context and Signaling Pathways

(Hypothetical) **(2R,3R)-E1R** is an inhibitor of the hypothetical "Kinase-X" which is a key node in the "Cell Survival Pathway". The anticipated mechanism of action involves the downstream regulation of apoptosis-related proteins.

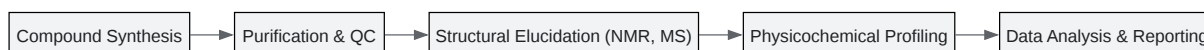


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Caption: Hypothetical signaling pathway for **(2R,3R)-E1R**.

Experimental and Analytical Workflow

The general workflow for the physicochemical characterization of novel compounds like **(2R,3R)-E1R** follows a logical progression from synthesis to detailed analysis.



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Caption: General workflow for physicochemical characterization.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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